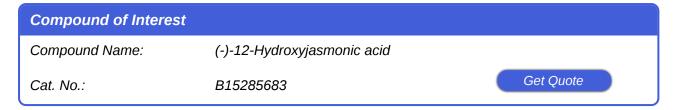


# Application Note: Extraction and Quantification of (-)-12-Hydroxyjasmonic Acid from Plant Leaf Tissue

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## Introduction

(-)-12-Hydroxyjasmonic acid (12-OH-JA) is a key oxidized metabolite of jasmonic acid (JA), a phytohormone central to plant defense, development, and stress responses. The hydroxylation of JA and its active conjugate, JA-Isoleucine (JA-IIe), is a critical step in the attenuation and turnover of the jasmonate signal, making the quantification of 12-OH-JA essential for understanding the dynamics of plant immune and stress responses. This application note provides a detailed protocol for the efficient extraction, purification, and sensitive quantification of (-)-12-Hydroxyjasmonic acid from plant leaf tissue using Solid-Phase Extraction (SPE) coupled with Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS).

# **Jasmonate Signaling and Metabolism**

Jasmonate signaling is initiated by various biotic and abiotic stresses, leading to the biosynthesis of Jasmonic Acid (JA) from  $\alpha$ -linolenic acid. JA is then converted to its biologically active form, JA-Isoleucine (JA-IIe), which binds to the COI1 receptor. This binding event triggers the degradation of JAZ repressor proteins, thereby activating transcription factors like MYC2 and initiating the expression of JA-responsive genes.

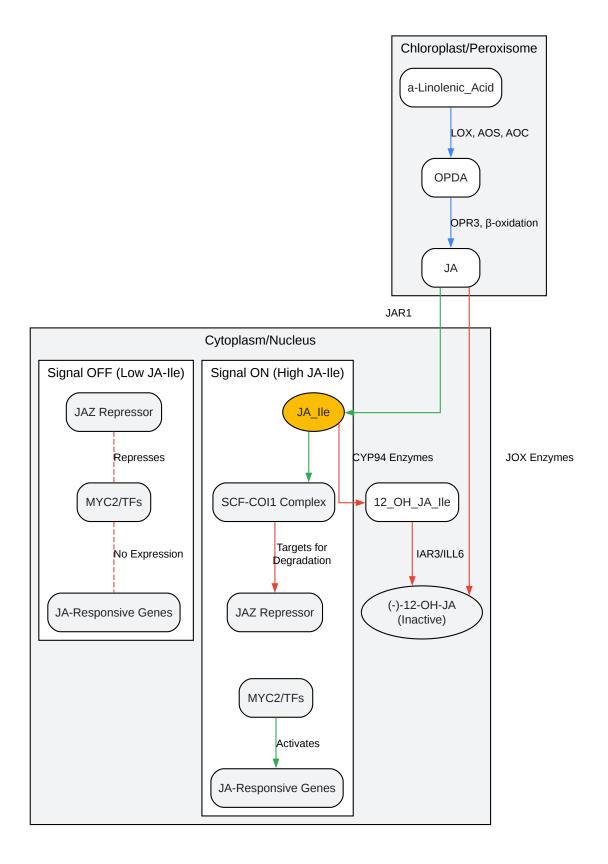


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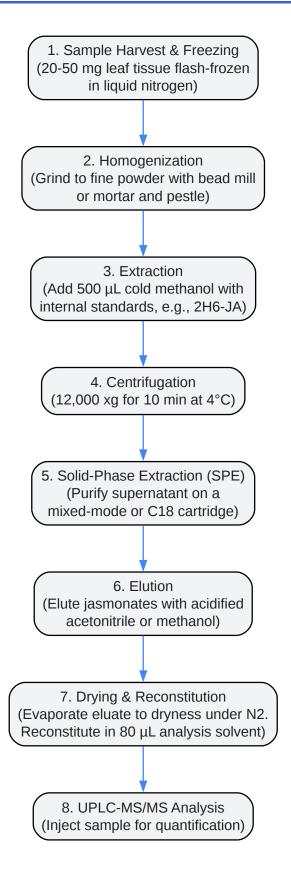
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To fine-tune this response, the signal is deactivated through several metabolic pathways. One primary route is the hydroxylation of JA-Ile by CYP94 family enzymes to form 12-OH-JA-Ile, or the direct hydroxylation of JA to 12-OH-JA.[1] These hydroxylated forms are considered deactivated metabolites that attenuate the signaling cascade.[2] Accurate measurement of 12-OH-JA is therefore crucial for evaluating the termination of the jasmonate defense response.









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